

InChI Key for 2-[(2-Methylbutyl)amino]cyclohexan-1-ol

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Compound of Interest

Compound Name: 2-[(2-Methylbutyl)amino]cyclohexan-1-ol

Cat. No.: B13221968

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Cheminformatic Identity and the InChIKey Framework

In the landscape of modern drug discovery and computational chemistry, standardizing the digital identity of a molecule is paramount. For the versatile building block **2-[(2-Methylbutyl)amino]cyclohexan-1-ol** (CAS: 1247839-60-6) [1], the International Chemical Identifier (InChI) provides a normalized, machine-readable signature. However, because standard InChI strings can become unwieldy for database indexing, the InChIKey was developed as a fixed-length (27-character) SHA-256 hashed representation.

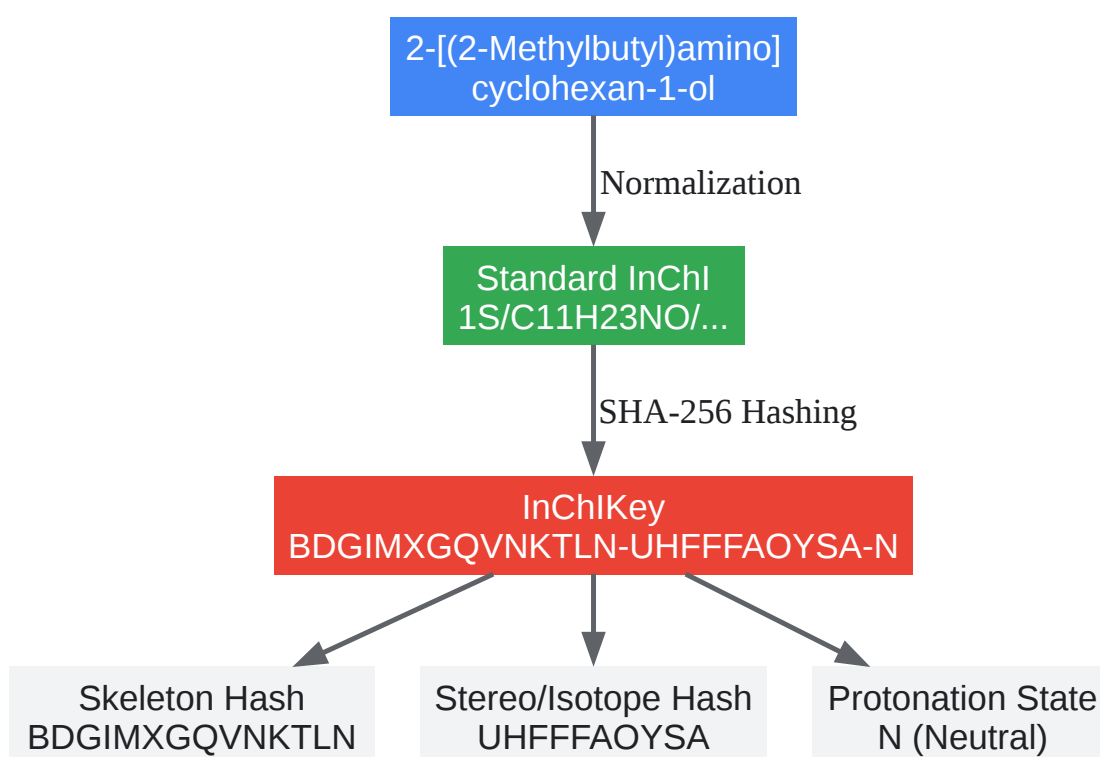
The InChIKey for **2-[(2-Methylbutyl)amino]cyclohexan-1-ol** is BDGIMXGQVNKTLN-UHFFFAOYSA-N [2].

Understanding the causality behind this hash reveals how cheminformatic databases index the compound:

- Block 1 (BDGIMXGQVNKTLN): This 14-character sequence encodes the core molecular skeleton (connectivity and atomic composition). Any isomer with the exact same 2D

connectivity will share this primary block.

- Block 2 (UHFFFAOYSA): This 10-character block encodes stereochemistry and isotopic substitution. The sequence UHFFFAOY specifically indicates that no absolute stereochemistry is defined in this specific entry, S denotes it is a standard InChI, and A represents version 1.
- Block 3 (N): The final character denotes the protonation state, with N standing for a neutral charge.



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Logical workflow of InChIKey generation and hash block breakdown for the target compound.

Pharmacological Relevance: Modulating Voltage-Gated Sodium Channels

The

-amino alcohol motif found in **2-[(2-Methylbutyl)amino]cyclohexan-1-ol** is a highly privileged pharmacophore in medicinal chemistry. Specifically, aminocyclohexanol derivatives are extensively utilized as precursors in the development of Voltage-Gated Sodium Channel (VGSC) inhibitors, most notably targeting the NaV1.7 subtype for the treatment of neuropathic pain [3].

Mechanistic Causality: The lipophilic cyclohexane ring and the branched 2-methylbutyl chain provide the necessary partition coefficient (

) to facilitate rapid diffusion across the neuronal phospholipid bilayer. Once the molecule reaches the slightly more acidic intracellular environment, the secondary amine (pKa ~9.5) becomes protonated. This resulting cationic species is the active pharmacophore that binds to the intracellular vestibule of the NaV1.7 channel. By physically occluding the pore, it prevents influx, thereby halting the propagation of nociceptive action potentials.



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Mechanism of action for aminocyclohexanol derivatives blocking voltage-gated sodium channels.

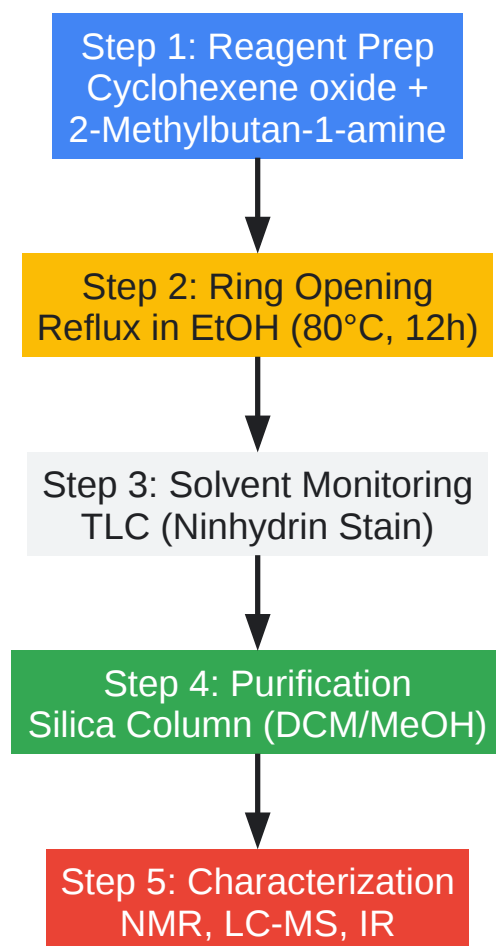
Experimental Workflow: Synthesis and Characterization

The synthesis of **2-[(2-Methylbutyl)amino]cyclohexan-1-ol** is most efficiently achieved via the nucleophilic ring opening of an epoxide. The following protocol is designed as a self-validating system to ensure high yield and stereochemical purity.

Step-by-Step Methodology

- **Reagent Preparation:** In a flame-dried round-bottom flask under an inert argon atmosphere, dissolve 1.0 equivalent of cyclohexene oxide and 1.2 equivalents of 2-methylbutan-1-amine in absolute ethanol (0.5 M concentration).

- Causality: Ethanol is chosen non-arbitrarily; as a protic solvent, it stabilizes the developing alkoxide intermediate during the transition state of the epoxide ring opening, significantly lowering the activation energy [4].
- Epoxide Ring Opening: Heat the reaction mixture to reflux (80°C) for 12 hours.
 - Causality: The nucleophilic attack of the primary amine on the epoxide proceeds via an anti-Markovnikov mechanism. This dictates a strict anti-periplanar geometry, ensuring the exclusive formation of the trans-1,2-aminoalcohol diastereomer.
- Self-Validating Reaction Monitoring: Monitor the reaction progress via Thin Layer Chromatography (TLC). Stain the TLC plates with ninhydrin.
 - Validation: The starting primary amine will present as a deep purple spot, whereas the secondary amine product will appear as a faint red/brown spot. The complete disappearance of the purple spot serves as an internal, visual validation that the nucleophilic substitution has reached completion.
- Solvent Removal & Purification: Concentrate the mixture in vacuo. Purify the crude residue via flash column chromatography using a solvent system of Dichloromethane/Methanol (95:5) doped with 1% Triethylamine ().
 - Causality: Standard silica gel chromatography often leads to severe streaking for secondary amines. The amine competitively binds to the acidic silanol groups on the silica stationary phase, preventing the target amine from tailing and ensuring sharp, isolated fractions.
- Characterization: Validate the purified product using ¹H NMR, ¹³C NMR, and High-Resolution Mass Spectrometry (HRMS) to confirm the exact mass corresponding to the InChIKey skeleton.



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Step-by-step experimental workflow for the epoxide ring-opening synthesis and characterization.

Quantitative Data Presentation

To facilitate rapid reference during assay development and computational modeling, the core physicochemical properties of the compound are summarized below.

Property	Quantitative / String Value
Chemical Name	2-[(2-Methylbutyl)amino]cyclohexan-1-ol
CAS Registry Number	1247839-60-6
Molecular Formula	
Molecular Weight	185.31 g/mol
Standard InChI	InChI=1S/C11H23NO/c1-3-9(2)8-12-10-6-4-5-7-11(10)13/h9-13H,3-8H2,1-2H3
InChIKey	BDGIMXGQVNKTLN-UHFFFAOYSA-N
Hydrogen Bond Donors	2 (Alcohol -OH, Amine -NH)
Hydrogen Bond Acceptors	2 (Oxygen, Nitrogen)
Rotatable Bonds	4

References

- National Center for Biotechnology Information (NCBI). "PubChem Compound Summary for InChIKey BDGIMXGQVNKTLN-UHFFFAOYSA-N." PubChem. Available at:[\[Link\]](#)
- Chowdhury, S., et al. "Therapeutic compounds and methods of use thereof (NaV1.7 Inhibitors)." US Patent 11028075B2, 2021.
- Azoulay, S., et al. "Experimental and Computational Studies of Microwave-Assisted, Facile Ring Opening of Epoxide with Less Reactive Aromatic Amines in Nitromethane." ACS Omega, 2020. Available at:[\[Link\]](#)
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